5,6-Dihydrothymidine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name:	*5,6-Dihydrothymidine*
CAS No.:	*5627-00-9*
Cat. No.:	*B1329944*

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This technical guide provides an in-depth analysis of **5,6-Dihydrothymidine**, a crucial molecule in the study of DNA damage and repair. This document outlines its fundamental molecular properties, detailed experimental protocols for its synthesis, and its role within key biological pathways.

Core Molecular Data

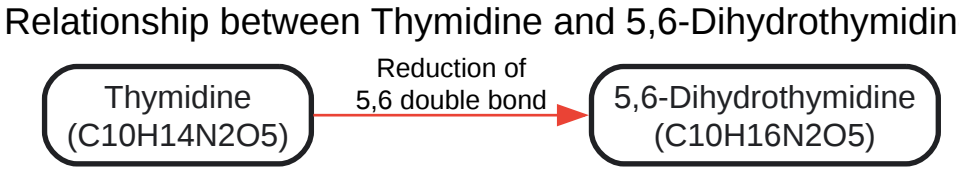
5,6-Dihydrothymidine is a pyrimidine 2'-deoxyribonucleoside, structurally related to thymidine. Its core quantitative data is summarized below for easy reference.

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Property	Value	Source
Molecular Formula	C10H16N2O5	[1][2]
Molecular Weight	244.24 g/mol	[1][2]
Exact Mass	244.10592162 Da	[1][2]
IUPAC Name	1-[(2R,4S,5R)-4-hydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-methyl-1,3-diazinane-2,4-dione	[1]
Synonyms	Dihydrothymidine, 5,6-Dihydro-2'-deoxy-5-methyluridine	[1][2]

Logical Relationship: From Thymidine to **5,6-Dihydrothymidine**

The structural relationship between thymidine and **5,6-Dihydrothymidine** is defined by the reduction of the 5,6 double bond in the pyrimidine ring of thymidine. This conversion is a critical step in thymine metabolism and can also occur as a result of DNA damage.



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Caption: Conversion of Thymidine to **5,6-Dihydrothymidine**.

Experimental Protocols

The synthesis of **5,6-Dihydrothymidine** is a critical process for researchers studying its biological effects. Below are summaries of key experimental methodologies.

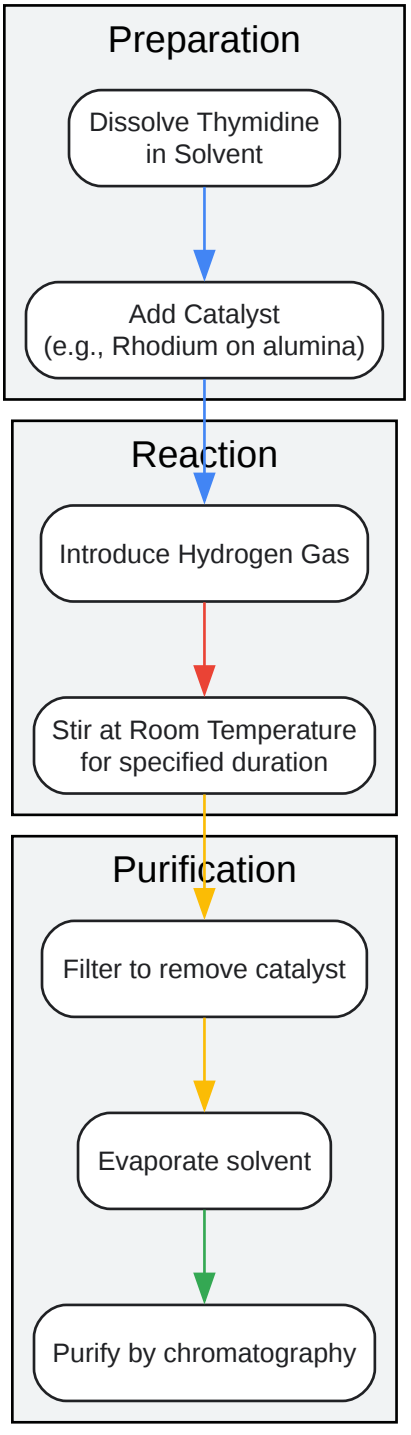
Synthesis of **5,6-Dihydrothymidine** via Catalytic Hydrogenation

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A common method for the synthesis of **5,6-Dihydrothymidine** involves the catalytic hydrogenation of thymidine. This process reduces the 5,6-double bond of the pyrimidine ring.

Experimental Workflow:

Workflow for Catalytic Hydrogenation of Thymidine



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Caption: Catalytic hydrogenation workflow for **5,6-Dihydrothymidine** synthesis.[3]

Detailed Steps:

- Reaction Setup: Thymidine is dissolved in a suitable solvent, such as a water/methanol mixture.[3]
- Catalyst Addition: A catalyst, typically rhodium on alumina, is added to the solution.[3]
- Hydrogenation: The reaction mixture is exposed to hydrogen gas and stirred at room temperature for several hours.[3]
- Work-up and Purification: The catalyst is removed by filtration. The solvent is then evaporated, and the resulting product is purified using techniques like column chromatography to yield **5,6-Dihydrothymidine**.

Incorporation into Oligonucleotides

The study of DNA containing **5,6-Dihydrothymidine** requires its incorporation into synthetic DNA fragments. This is often achieved using phosphoramidite chemistry.

Key Considerations:

- The modified base is unstable under the standard deprotection conditions used in oligonucleotide synthesis.[1]
- Special protecting groups are required for the successful incorporation of **5,6-dihydrothymidine** phosphoramidite into oligonucleotides.[1]
- The presence of the intact modified base in the final oligonucleotide is typically confirmed by mass spectrometry.[1][4]

Signaling and Metabolic Pathways

5,6-Dihydrothymidine and its nucleobase, 5,6-dihydrothymine, are involved in critical cellular processes, particularly DNA repair and pyrimidine metabolism.

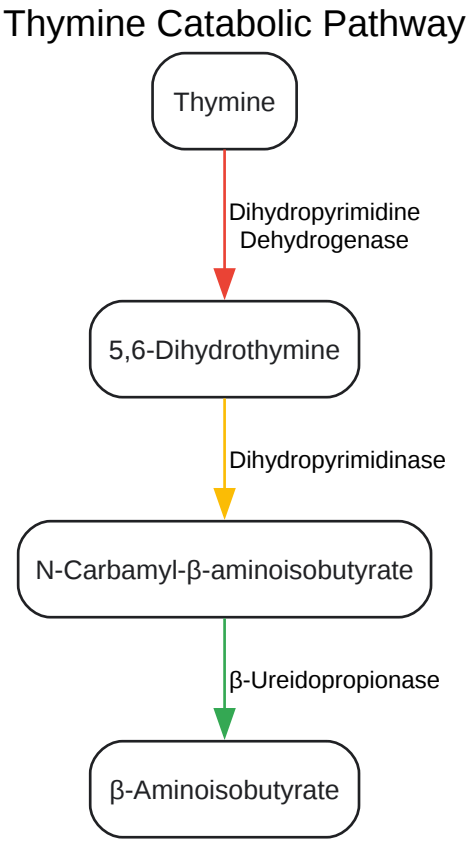
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Role in Base Excision Repair

5,6-dihydrothymine is a form of DNA damage that can be induced by ionizing radiation. Its presence in DNA can impair the base excision repair (BER) pathway. Specifically, a persistent 5,6-dihydrothymine lesion can reduce the efficiency of rejoining an opposing abasic (AP) site or a single-strand break (SSB).[5] This impairment particularly affects the activity of DNA polymerase beta and the ligation step.[5] The presence of 5,6-dihydrothymine may lead to a greater reliance on the long-patch base excision repair pathway.[5]

Thymine Metabolism

5,6-dihydrothymine is a key intermediate in the catabolic pathway of thymine. This metabolic process breaks down thymine into beta-alanine.



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Caption: Metabolic pathway of thymine degradation.[6]

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This pathway is crucial for the clearance of pyrimidines. Deficiencies in the enzymes involved, such as dihydropyrimidine dehydrogenase, can lead to the accumulation of 5,6-dihydrothymine and other intermediates, resulting in metabolic disorders.[6]

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